

A Comprehensive Technical Guide to 2-Iodo-3,4-dimethoxybenzaldehyde

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Compound of Interest

Compound Name:	2-Iodo-3,4-dimethoxybenzaldehyde
CAS No.:	138490-95-6
Cat. No.:	B171845

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Iodo-3,4-dimethoxybenzaldehyde is a halogenated aromatic aldehyde that serves as a valuable intermediate in organic synthesis, particularly in the fields of medicinal chemistry and materials science. Its structure, featuring an iodine atom and two methoxy groups on a benzaldehyde scaffold, offers multiple reactive sites for the construction of complex molecular architectures. The electron-donating methoxy groups and the versatile reactivity of the iodo and aldehyde functionalities make this compound a strategic building block for the synthesis of novel pharmaceutical agents and functional materials. This guide provides an in-depth overview of its physical and chemical properties, a detailed synthesis protocol, and a discussion of its applications and safety considerations.

Physicochemical Properties

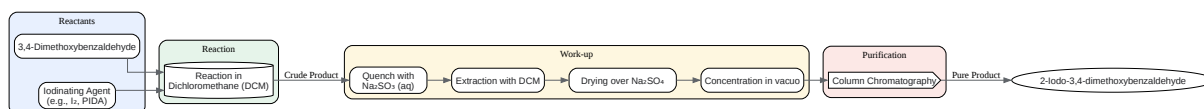
2-Iodo-3,4-dimethoxybenzaldehyde is a solid at room temperature with a reported melting point of 77-78 °C.[1] Key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₉ IO ₃	[1]
Molecular Weight	292.07 g/mol	[1]
Melting Point	77-78 °C	[1]
Appearance	Solid	-
Solubility	Soluble in common organic solvents such as dichloromethane and ethyl acetate.	General chemical knowledge

Synthesis and Purification

The synthesis of **2-iodo-3,4-dimethoxybenzaldehyde** is typically achieved through the electrophilic iodination of its precursor, 3,4-dimethoxybenzaldehyde (veratraldehyde). The reaction introduces an iodine atom onto the aromatic ring, a crucial step for subsequent cross-coupling reactions.

Synthesis Workflow



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Caption: Synthesis and purification workflow for **2-iodo-3,4-dimethoxybenzaldehyde**.

Detailed Experimental Protocol

This protocol is adapted from a general procedure for the iodination of arylaldehydes.

Materials:

- 3,4-Dimethoxybenzaldehyde (Veratraldehyde)
- (Diacetoxyiodo)benzene (PIDA)
- Iodine (I_2)
- Dichloromethane (DCM)
- Saturated aqueous sodium thiosulfate ($Na_2S_2O_3$) or sodium sulfite (Na_2SO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Petroleum ether and ethyl acetate for elution

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3,4-dimethoxybenzaldehyde (1.0 eq) in dichloromethane (DCM).
- **Addition of Reagents:** To the stirred solution, add (diacetoxyiodo)benzene (PIDA) (1.5 eq) and iodine (I_2) (1.0 eq).
- **Reaction:** Heat the reaction mixture to a gentle reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate or sodium sulfite to reduce any unreacted iodine.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane. Combine the organic layers.

- **Drying and Concentration:** Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a mixture of petroleum ether and ethyl acetate as the eluent to afford pure **2-iodo-3,4-dimethoxybenzaldehyde**.

Spectroscopic Characterization

The structural confirmation of **2-iodo-3,4-dimethoxybenzaldehyde** is achieved through various spectroscopic techniques. While specific spectra for this exact isomer are not readily available in public databases, the expected spectral features can be predicted based on its structure and data from similar compounds.

- **¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aldehydic proton (around 10 ppm), two aromatic protons, and two methoxy groups (around 3.9-4.0 ppm).
- **¹³C NMR:** The carbon NMR spectrum will display signals for the carbonyl carbon of the aldehyde (around 190 ppm), the aromatic carbons (with the carbon bearing the iodine showing a characteristic downfield shift), and the two methoxy carbons.
- **IR Spectroscopy:** The infrared spectrum will exhibit a strong absorption band corresponding to the carbonyl (C=O) stretching of the aldehyde group (typically around 1680-1700 cm⁻¹), as well as C-O stretching vibrations for the methoxy groups and C-H stretching for the aromatic and methyl groups.
- **Mass Spectrometry:** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (292.07 g/mol), along with characteristic fragmentation patterns.

Applications in Research and Development

2-Iodo-3,4-dimethoxybenzaldehyde is a versatile intermediate in organic synthesis, primarily utilized in the construction of more complex molecules through cross-coupling reactions. The

presence of the iodine atom allows for the formation of new carbon-carbon and carbon-heteroatom bonds via reactions such as Suzuki, Heck, and Sonogashira couplings.

This reactivity makes it a valuable precursor in the synthesis of:

- **Pharmaceutical Intermediates:** The dimethoxybenzaldehyde core is found in various biologically active molecules. The iodo-functionalization provides a handle to introduce further molecular complexity, aiding in the development of new drug candidates.[2] For instance, the parent compound, 3,4-dimethoxybenzaldehyde, is a key intermediate in the synthesis of several drugs, including antihypertensives and antiallergic agents.[2]
- **Novel Heterocyclic Compounds:** The aldehyde group can be readily transformed into other functional groups or used in condensation reactions to form heterocyclic rings, which are prevalent in many pharmaceuticals and functional materials.
- **Molecular Scaffolds for Drug Discovery:** By serving as a starting point for combinatorial synthesis, **2-iodo-3,4-dimethoxybenzaldehyde** can be used to generate libraries of compounds for high-throughput screening in drug discovery programs.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **2-iodo-3,4-dimethoxybenzaldehyde** is not widely available, general precautions for handling halogenated aromatic aldehydes should be followed. Based on the safety information for its precursor, 3,4-dimethoxybenzaldehyde, and general chemical safety principles, the following handling guidelines are recommended:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[3][4][5]
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.[4][5]
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and bases.[6]

- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.

Conclusion

2-Iodo-3,4-dimethoxybenzaldehyde is a strategically important synthetic intermediate with significant potential in medicinal chemistry and materials science. Its well-defined physical properties and versatile reactivity make it a valuable tool for researchers and drug development professionals. Adherence to proper synthesis, purification, and handling protocols is essential for its effective and safe utilization in the laboratory.

References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Iodo-3,4-dimethoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b171845/docs#a-comprehensive-technical-guide-to-2-iodo-3-4-dimethoxybenzaldehyde>]

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